

Lanopylin A2: A Technical Overview of a Novel Lanosterol Synthase Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanopylin A2*

Cat. No.: B15562750

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Lanopylin A2**, a naturally occurring inhibitor of lanosterol synthase. Due to the inaccessibility of the full primary research article, this document relies on the available abstract and related scientific literature. Specific quantitative data, such as a confirmed CAS number and detailed physicochemical properties, are limited.

Core Data Presentation

Identification and Biological Activity

Identifier	Value	Reference
Compound Name	Lanopylin A2	
CAS Number	Not available in searched databases.	
Biological Target	Lanosterol Synthase (LSS)	
Biological Activity	Inhibits recombinant human lanosterol synthase.	
IC50 Value	33 μ M	

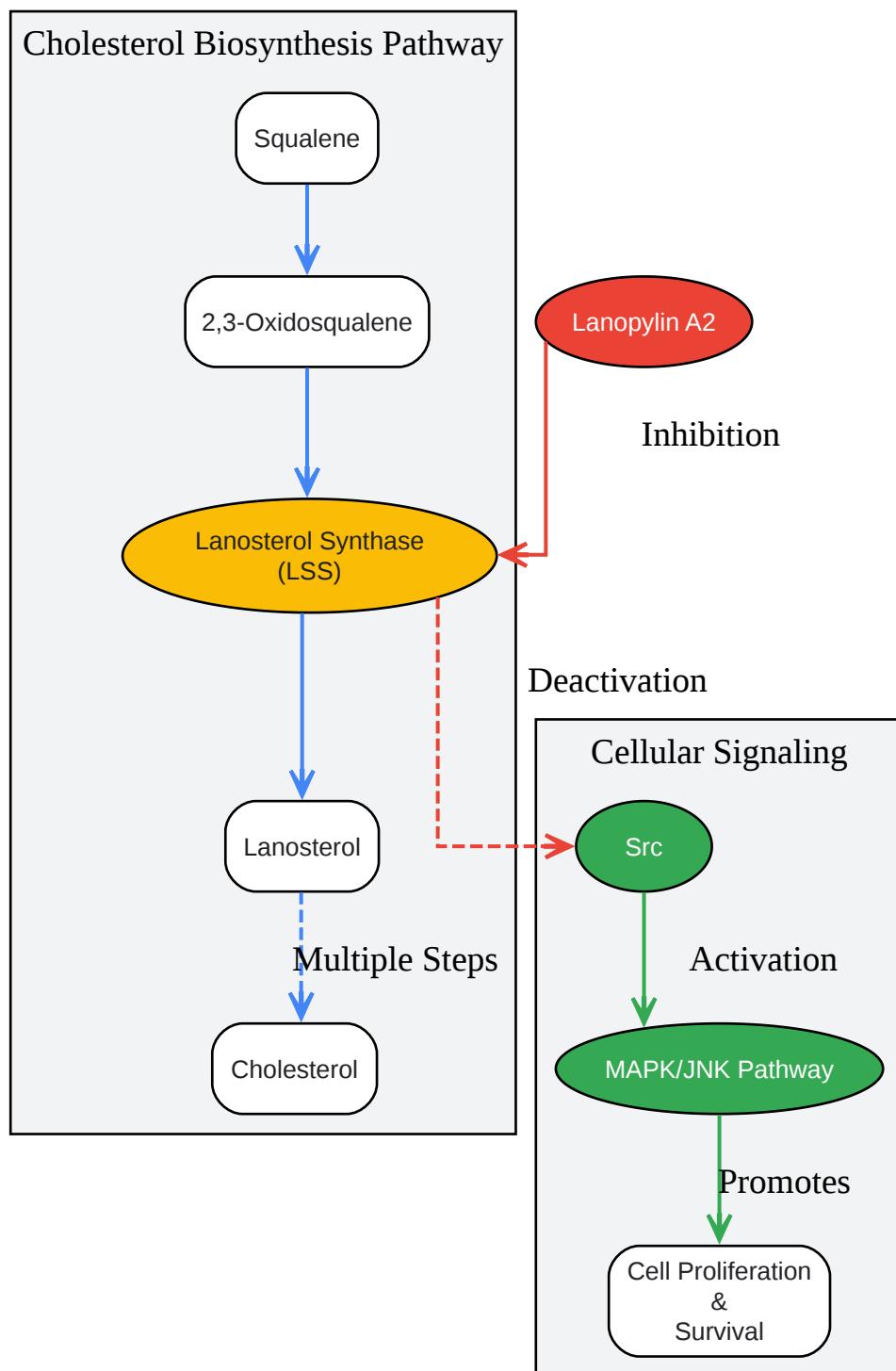
Physicochemical Properties

Detailed physicochemical data for **Lanopylin A2** are not available in the public domain. The following table provides data for the closely related compound, Lanopylin A1, for reference. **Lanopylin A2** is described as a homologue of Lanopylin A1 with the insertion of one cis-ethylenylidene in the side chain.

Property	Lanopylin A1 (for reference)	Lanopylin A2 (Predicted/Inferred)	Reference
Molecular Formula	C ₂₂ H ₄₁ N	C ₂₄ H ₄₃ N	[1]
Molecular Weight	319.57 g/mol	~345.62 g/mol	[1]
Physical State	Colorless oil	Likely an oil	
Solubility	Soluble in CHCl ₃	Expected to be soluble in chlorinated solvents and other organic solvents.	

Signaling Pathway

Lanopylin A2 functions by inhibiting lanosterol synthase, a critical enzyme in the cholesterol biosynthesis pathway. This pathway converts (S)-2,3-oxidosqualene to lanosterol, a precursor for all steroids.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Inhibition of lanosterol synthase can lead to the accumulation of upstream metabolites and a depletion of downstream products, including cholesterol. Recent studies have shown that the inhibition of lanosterol synthase can suppress the proliferation of cancer cells by deactivating the Src/MAPK signaling pathway.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)



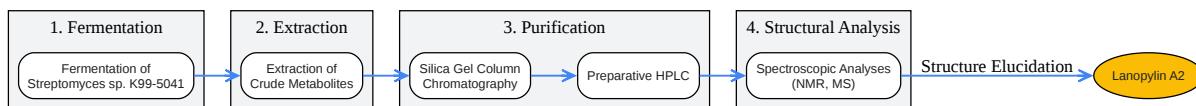
[Click to download full resolution via product page](#)

Lanopylin A2 inhibits Lanosterol Synthase, affecting the Cholesterol Biosynthesis and MAPK signaling pathways.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Lanopylin A2** are not publicly available. The following is a generalized workflow based on the abstract of the primary literature.

General Workflow for Isolation and Characterization



[Click to download full resolution via product page](#)

A generalized workflow for the isolation and structural elucidation of **Lanopylin A2**.

Note: This generalized protocol highlights the key steps likely involved in the discovery of **Lanopylin A2**. For reproducible research, the specific parameters for each step (e.g., fermentation media and conditions, solvent systems for chromatography, and detailed spectroscopic data acquisition parameters) would be required from the original publication.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Lanosterol synthase - Wikipedia [en.wikipedia.org]
- 3. news-medical.net [news-medical.net]
- 4. Lanosterol biosynthesis pathway | Enzymes | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]

- 5. pubs.acs.org [pubs.acs.org]
- 6. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 7. Lanosterol synthase loss of function decreases the malignant phenotypes of HepG2 cells by deactivating the Src/MAPK signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Inhibition of lanosterol synthase linking with MAPK/JNK signaling pathway suppresses endometrial cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. spandidos-publications.com [spandidos-publications.com]
- To cite this document: BenchChem. [Lanopylin A2: A Technical Overview of a Novel Lanosterol Synthase Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15562750#lanopylin-a2-cas-number-and-physicochemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com